

Application Notes and Protocols for Rhenium Heptafluoride (ReF₇)

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Compound of Interest

Compound Name: *Rhenium heptafluoride*

Cat. No.: B092789

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Rhenium heptafluoride (ReF₇) is a unique and highly reactive inorganic compound, notable for being the only thermally stable metal heptafluoride.^[1] It appears as a bright yellow crystalline solid at room temperature.^[1] Its potent fluorinating capabilities and unusual coordination chemistry make it a valuable reagent in specialized areas of chemical synthesis and materials science. However, its high reactivity, particularly with water and organic materials, necessitates stringent handling procedures and safety precautions to prevent hazardous incidents in the laboratory.

These application notes provide a comprehensive guide to the safe handling, storage, and use of ReF₇, along with detailed protocols for common laboratory procedures. The information is intended for trained professionals working in controlled laboratory environments.

Physical and Chemical Properties

A thorough understanding of the physical and chemical properties of ReF₇ is essential for its safe handling.

Property	Value	Reference
Molecular Formula	ReF ₇	[1]
Molar Mass	319.196 g/mol	[1]
Appearance	Bright yellow crystalline solid	[1]
Melting Point	48.3 °C (118.9 °F; 321.4 K)	[1]
Boiling Point	73.72 °C (164.7 °F; 346.9 K)	[1]
Density	4.3 g/cm ³	[1]
Solubility in Water	Reacts violently	[1]
Vapor Pressure	13.41 kPa	[1]

Safety and Handling

Due to the lack of a specific Safety Data Sheet (SDS) for **Rhenium heptafluoride**, the following precautions are based on data for the closely related and highly hazardous Rhenium hexafluoride (ReF₆) and general best practices for handling highly reactive fluorides.

General Precautions

- Work Area: All manipulations of ReF₇ must be conducted in a well-ventilated chemical fume hood or a glove box with an inert atmosphere (e.g., argon or nitrogen).[2][3]
- Exclusion of Moisture: ReF₇ reacts violently with water to produce hydrofluoric acid (HF) and perrhenic acid (HReO₄).[1] All glassware and equipment must be scrupulously dried before use.[4]
- Avoid Incompatibilities: Keep ReF₇ away from water, organic materials, and reducing agents. [5]
- Personal Hygiene: Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.[6]

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when working with ReF₇.

PPE Category	Item	Specification	Reference
Eye Protection	Safety Goggles and Face Shield	Tightly fitting chemical splash goggles and a full-face shield are required.	[5][7]
Hand Protection	Chemical-Resistant Gloves	Neoprene or butyl rubber gloves are recommended. Check with the glove manufacturer for compatibility.	[2][7]
Body Protection	Flame-Resistant Lab Coat and Apron	A flame-resistant lab coat worn over chemical-resistant clothing, along with a chemical-resistant apron, is necessary.	[5][7]
Respiratory Protection	Full-Face Respirator with appropriate cartridge	A NIOSH-approved full-face respirator with a cartridge suitable for acid gases and fluorides should be used, especially if there is a risk of inhalation.	[5]

Storage

- Store ReF₇ in a cool, dry, well-ventilated area, away from incompatible materials.[5]
- Containers should be made of compatible materials (e.g., passivated stainless steel or nickel alloys) and kept tightly sealed.

- Store in a designated, clearly labeled area for highly reactive and corrosive materials.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving ReF₇.

Emergency Situation	Procedure	Reference
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.	[8]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Apply a 2.5% calcium gluconate gel to the affected area. Seek immediate medical attention.	[7]
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.	[8]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink one or two glasses of water to dilute the substance. Seek immediate medical attention.	[8]
Spill	Evacuate the area. Wear full PPE, including respiratory protection. For small spills, absorb the material with an inert, dry absorbent (e.g., sand or vermiculite) and place it in a sealed, labeled container for disposal. Do not use water or	[5]

combustible materials to clean
up spills.

Experimental Protocols

Protocol for the Synthesis of Rhenium Heptafluoride

This protocol is adapted from the direct fluorination of rhenium metal.

Materials:

- Rhenium metal powder
- Fluorine gas (F₂)
- High-pressure reaction vessel (e.g., Monel or nickel)
- Heating mantle
- Vacuum line
- Cold trap (liquid nitrogen)

Procedure:

- Ensure all apparatus is meticulously cleaned and dried to remove any traces of moisture.
- Place a known quantity of rhenium metal powder into the reaction vessel.
- Evacuate the reaction vessel to remove air and any residual moisture.
- Slowly introduce fluorine gas into the vessel while monitoring the pressure. The reaction should be carried out at a pressure of several atmospheres.^[4]
- Heat the reaction vessel to 400 °C.^[1] The reaction is exothermic and should be carefully controlled.
- Maintain the reaction temperature and pressure for several hours to ensure complete conversion.

- After the reaction is complete, cool the vessel to room temperature.
- Carefully vent the excess fluorine gas through a suitable scrubber (e.g., soda lime or activated alumina).
- The product, ReF_7 , can be purified by fractional distillation or sublimation under vacuum. Collect the purified product in a cold trap.

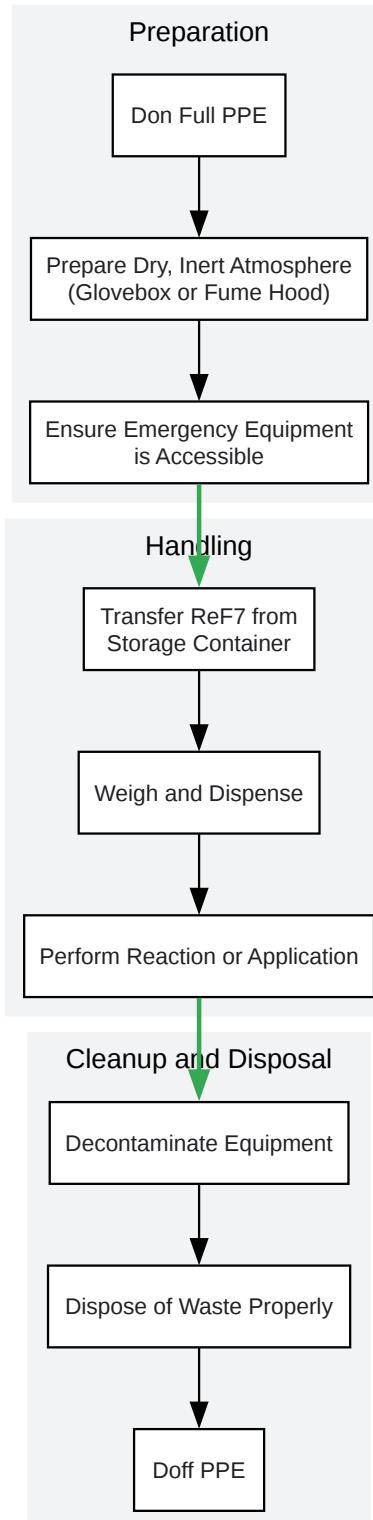
Protocol for Handling and Dispensing ReF_7

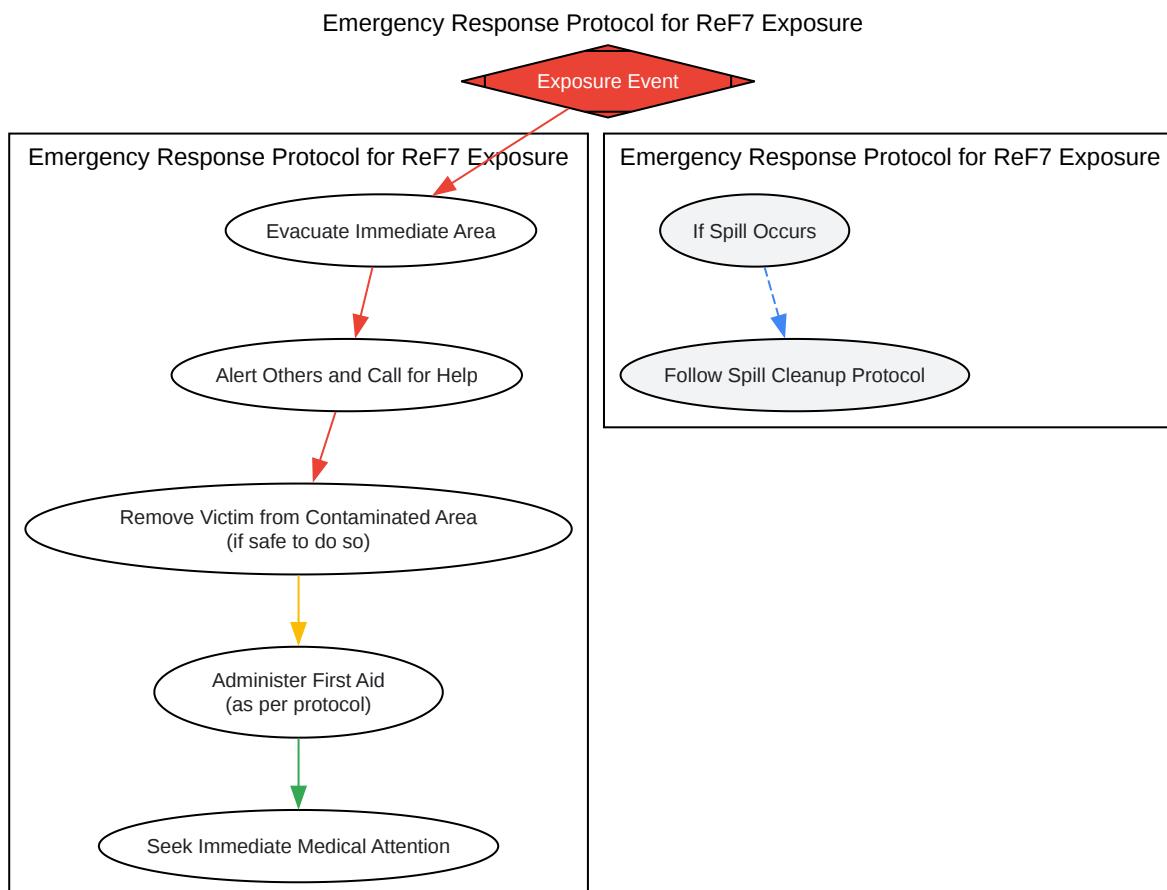
Procedure:

- All operations should be performed in an inert atmosphere glovebox or a high-integrity fume hood.
- Bring the container of ReF_7 to ambient temperature within the controlled atmosphere before opening to prevent condensation of moisture from the air.
- Use compatible, dry tools (e.g., stainless steel or nickel spatulas) for transferring the solid.
- Weigh the desired amount of ReF_7 in a sealed, tared container.
- If making a solution, slowly add the ReF_7 to a dry, compatible solvent (e.g., anhydrous hydrogen fluoride) with stirring in a cooled reaction vessel. The dissolution may be exothermic.
- After dispensing, securely seal the ReF_7 container and store it appropriately.
- Decontaminate all equipment that has come into contact with ReF_7 by slowly and carefully reacting any residue with a suitable quenching agent (e.g., a dilute, cooled solution of sodium bicarbonate) in a fume hood.

Visualizations

Workflow for Handling ReF7





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